

# Seragakinone A initial characterization

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus:** Seragakinone A

Cat. No.: S639206

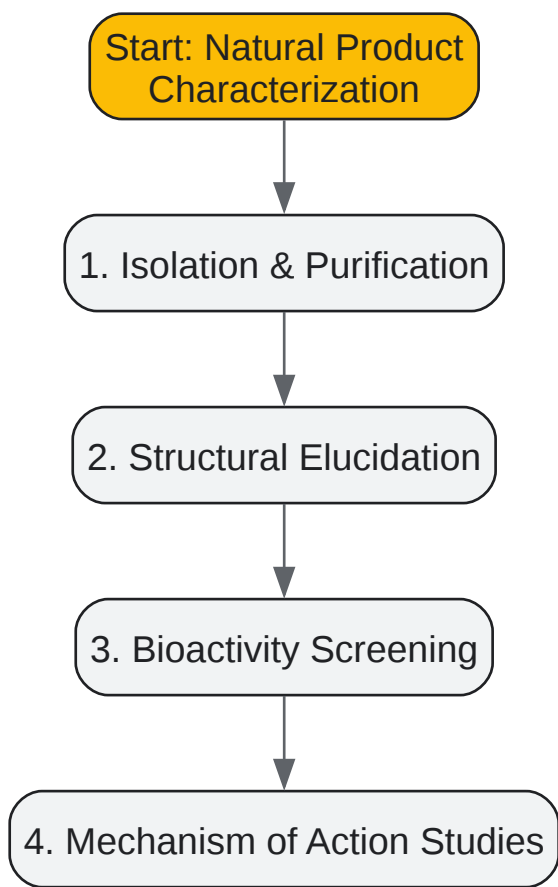
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## Core Characteristics of Seragakinone A

| Property             | Description   |
|----------------------|---|
| Chemical Class       | Anthracycline-type pentacyclic metabolite [1]                                       |
| Source               | Mycelium of an unidentified marine-derived fungus [1]                               |
| Reported Bioactivity | Significantly enhances the effect of antifungal agents [1]                          |
| Research Status      | Synthetic studies of Seragakinone A and related compounds have been carried out [1] |

## Proposed Workflow for Natural Product Characterization

While specific protocols for **Seragakinone A** are not detailed, the general workflow for characterizing a compound like it typically involves the stages below. You can adapt this high-level framework to your research context.



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## Finding More Detailed Information

The initial data on **Seragakinone A** is promising but sparse. To acquire the in-depth technical details required for a whitepaper, I suggest the following steps:

- **Consult Specialized Databases:** Search for the original research article in specialized scientific databases. The 2016 review [1] cites this work as reference 31, which is likely the primary source.
- **Explore Patent Literature:** Given that the compound "enhances the effect of antifungal agents," this mode of action may be covered in patent documents, which often contain detailed experimental sections.
- **Leverage Analogous Protocols:** For the "Structural Elucidation" phase, standard methodologies would apply. You can reference established protocols for Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy.

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## References

1. Search for New Bioactive Marine Natural Products and ... [jstage.jst.go.jp]

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